

# Essential Safety and Handling Information

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: PF-750

Cat. No.: B1679707

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Proper handling of **PF-750** is critical to ensure the safety of laboratory personnel. This section outlines the necessary precautions and immediate response measures in case of accidental exposure.

Personal Protective Equipment (PPE): When handling **PF-750**, it is mandatory to use the following personal protective equipment:

- Eye Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[\[1\]](#)
- Hand Protection: Handle with chemical-impermeable gloves that have been inspected prior to use. The selected gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.[\[1\]](#)
- Body Protection: Wear fire/flammable resistant and impervious clothing.[\[1\]](#)
- Respiratory Protection: In case of inadequate ventilation, wear a suitable respirator.

Handling and Storage:

- **PF-750** should be handled in a well-ventilated place.[\[1\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)
- Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)

- Store apart from foodstuff containers or incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[1\]](#)[\[3\]](#)

## Emergency First Aid Procedures

In the event of exposure to **PF-750**, follow these first aid measures immediately:

Exposure Route	First Aid Measures
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately. <a href="#">[1]</a>
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor. <a href="#">[1]</a>
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor. <a href="#">[1]</a>
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. <a href="#">[1]</a> Harmful if swallowed. <a href="#">[1]</a>

## PF-750 Disposal Procedures

The disposal of **PF-750** must be conducted in compliance with all applicable local, state, and federal regulations. As a harmful chemical, it requires disposal as hazardous waste.

Step-by-Step Disposal Protocol:

- Waste Identification and Segregation:
  - Identify the waste as a non-halogenated organic solid waste.

- Segregate **PF-750** waste from other laboratory waste streams, especially from incompatible materials.
- Containerization:
  - Use a dedicated, properly labeled hazardous waste container. The container must be in good condition, compatible with the chemical, and have a secure lid.
  - The label should clearly state "Hazardous Waste," the full chemical name "**PF-750**," the CAS number "959151-50-9," and the associated hazards (e.g., "Harmful").
- Accumulation:
  - Store the waste container in a designated satellite accumulation area within the laboratory.
  - Keep the container closed at all times except when adding waste.
- Disposal Request:
  - Once the container is full or ready for disposal, contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup and disposal by a licensed hazardous waste contractor.
  - Do not dispose of **PF-750** down the drain or in regular trash.[\[1\]](#)

## Spill Management

In the event of a spill, follow these procedures:

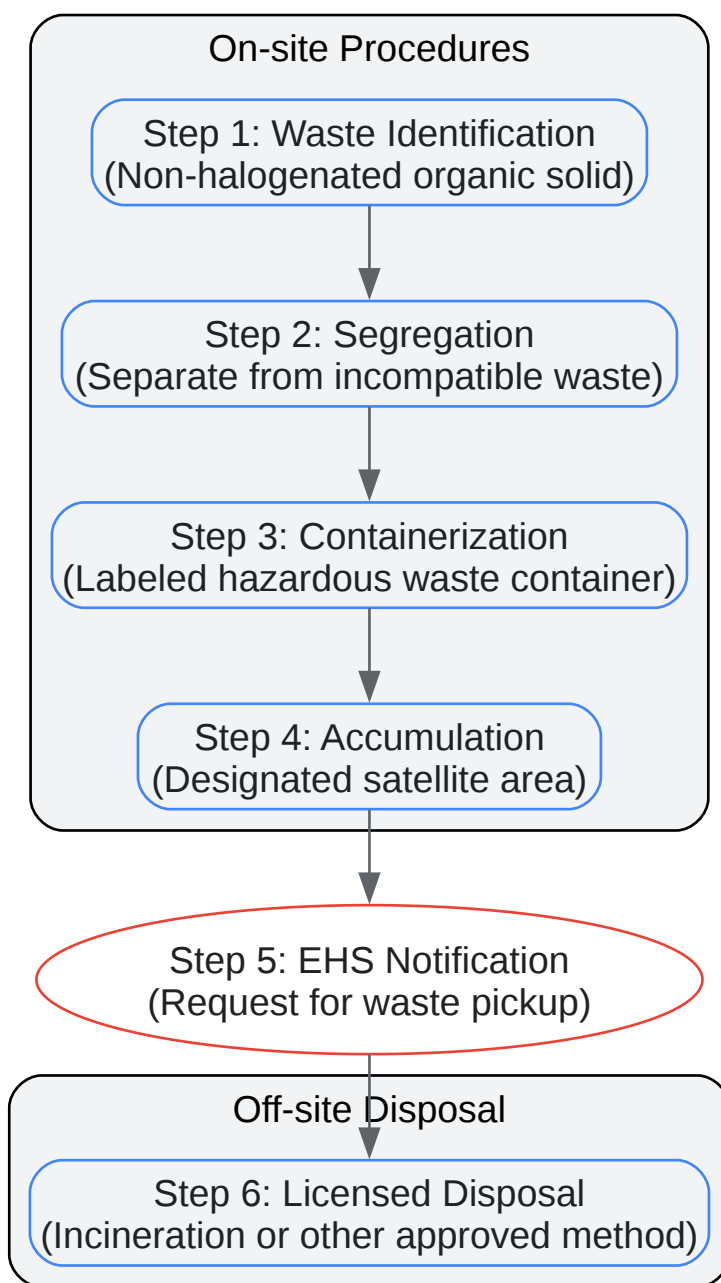
- Evacuate and Secure: Evacuate personnel from the immediate spill area and ensure adequate ventilation. Remove all sources of ignition.[\[1\]](#)
- Containment: Prevent further spillage or leakage if it is safe to do so. Do not let the chemical enter drains.[\[1\]](#)
- Cleanup:
  - For small spills, collect the material using an inert absorbent material.

- For larger spills, dike the area to prevent spreading.
- Place the collected material into a suitable container for disposal.
- Decontamination: Clean the spill area thoroughly with a suitable solvent and then with soap and water.

## PF-750 Chemical and Physical Properties

Property	Value
CAS Number	959151-50-9
Molecular Formula	C <sub>22</sub> H <sub>23</sub> N <sub>3</sub> O
Molecular Weight	345.44 g/mol
Purity	>98%
Alternate Name	N-phenyl-4-(quinolin-3-ylmethyl)piperidine-1-carboxamide
Primary Hazard	Harmful if swallowed (H302)

## Disposal Workflow Diagram



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Caption: Workflow for the proper disposal of **PF-750**.

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## References

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Email: [info@benchchem.com](mailto:info@benchchem.com)